

6-Deoxyjacareubin: A Potential Neuroprotective Agent for Neurodegenerative Diseases

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Compound of Interest

Compound Name: **6-Deoxyjacareubin**

Cat. No.: **B042230**

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Application Notes and Protocols for Preclinical Research

Audience: Researchers, scientists, and drug development professionals in the field of neurodegeneration.

Introduction: **6-Deoxyjacareubin** is a naturally occurring small molecule that has demonstrated significant neuroprotective effects in preclinical models of neurodegenerative disease, particularly amyotrophic lateral sclerosis (ALS).^[1] This compound has been shown to ameliorate disease progression, improve motor function, reduce motor neuron loss, and suppress glial activation in a familial ALS mouse model.^[1] The primary mechanism of action is believed to be through the modulation of hypoxia signaling pathways and the mitigation of oxidative stress.^{[1][2]} These application notes provide a summary of the key findings and detailed protocols for researchers interested in investigating the therapeutic potential of **6-Deoxyjacareubin**.

Data Presentation

Table 1: Effects of **6-Deoxyjacareubin** on Disease Progression and Survival in SOD1G93A Mice^[2]

Treatment Group	Onset of Disease (days)	Survival Time (days)
SOD1G93A + Vehicle	110.7 ± 8.3	162.2 ± 3.8
SOD1G93A + 6-Deoxyjacareubin	116.8 ± 9.2	178.0 ± 7.0*

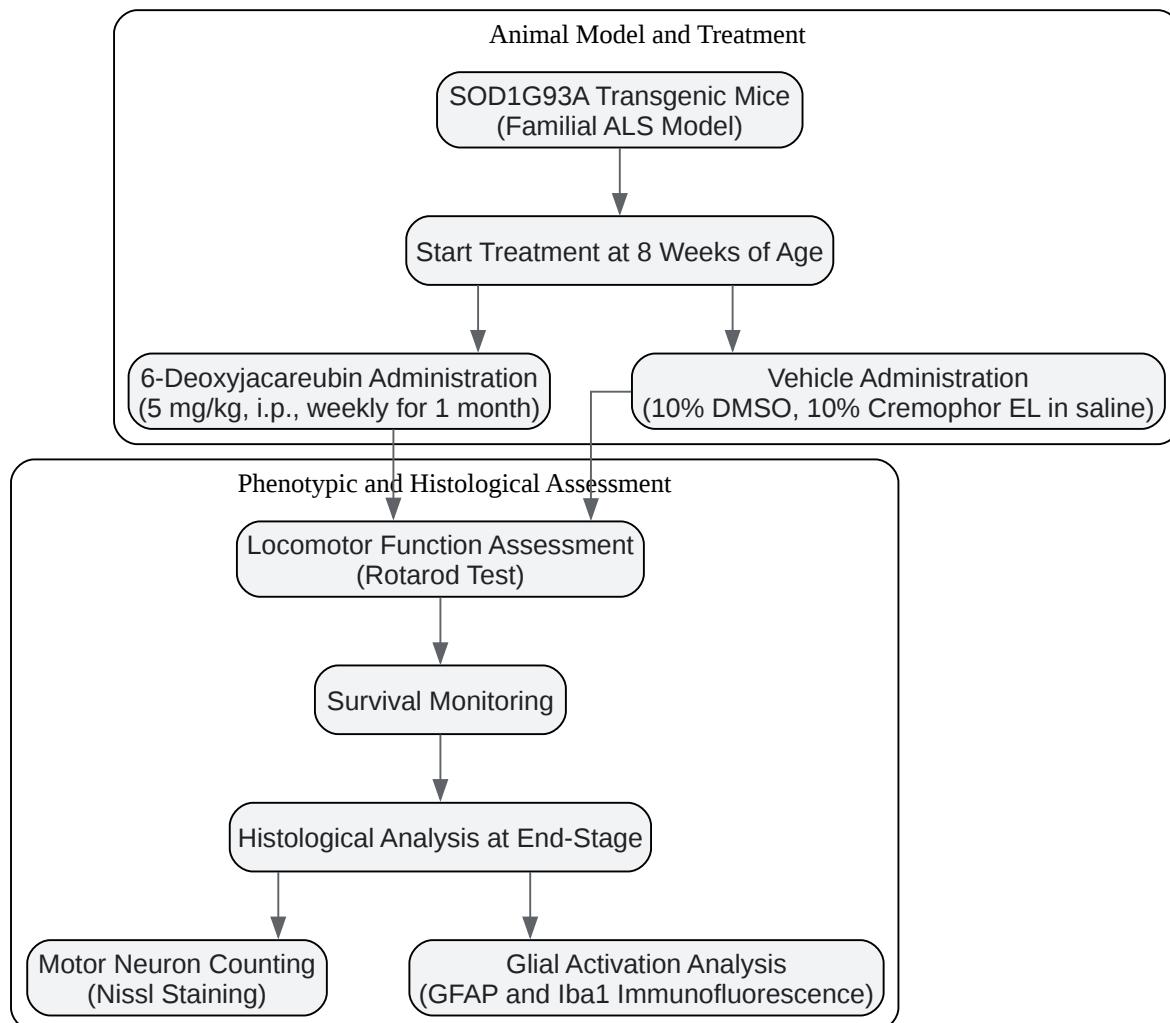
*p < 0.05 compared to vehicle-treated SOD1G93A mice. Data are presented as mean ± SEM.

Table 2: Neuroprotective Effects of **6-Deoxyjacareubin** in End-Stage SOD1G93A Mice[2][3][4]

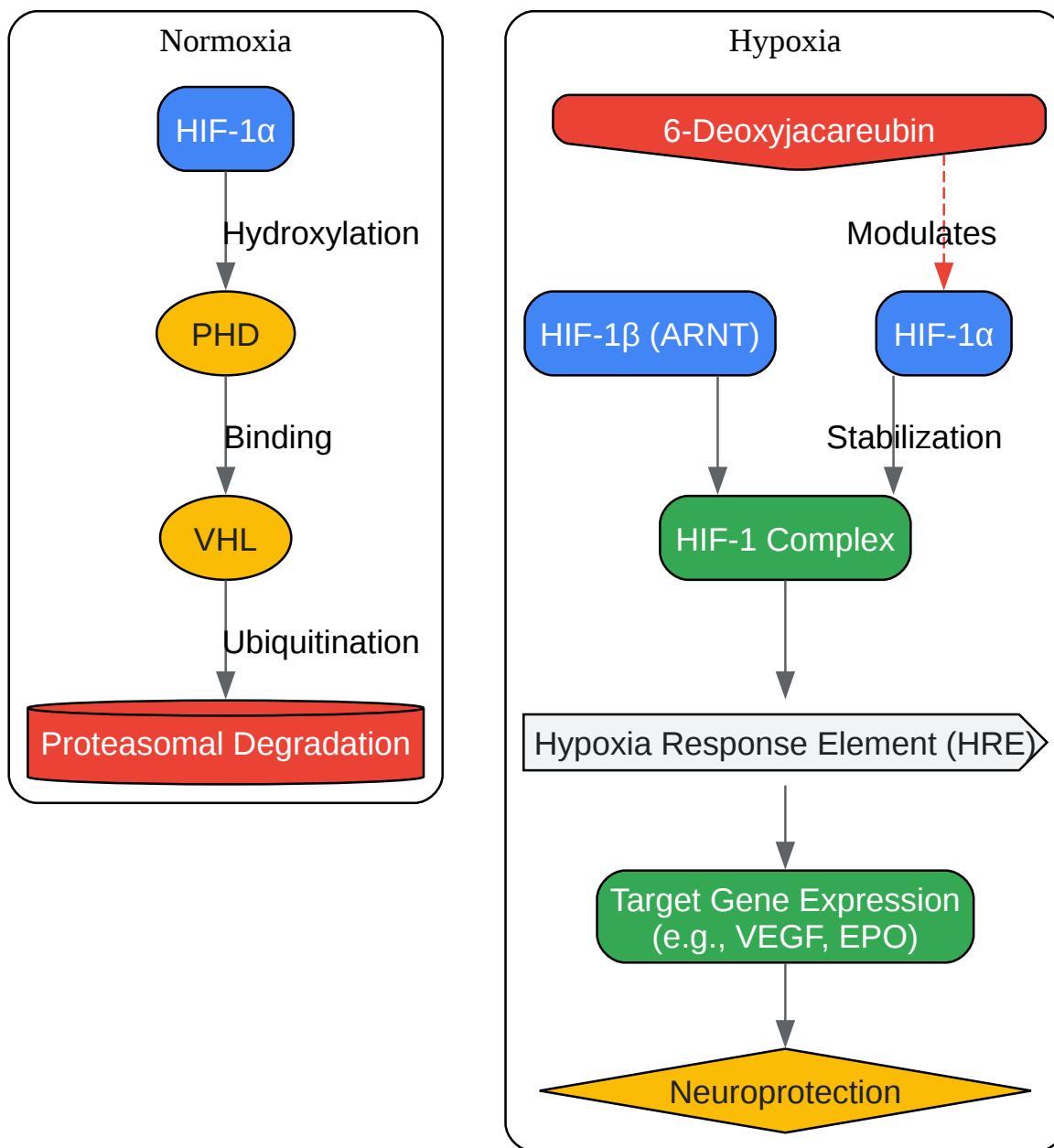
Parameter	Wild-Type (WT) + Vehicle	SOD1G93A + Vehicle	SOD1G93A + 6-Deoxyjacareubin
Motor Neuron Count (per ventral horn section)	15.2 ± 0.8	6.5 ± 0.7	10.1 ± 0.9**
GFAP Fluorescence Intensity (A.U.)	1.00 ± 0.12	2.58 ± 0.21	1.85 ± 0.15*
Iba1 Fluorescence Intensity (A.U.)	1.00 ± 0.11	2.89 ± 0.25***	2.11 ± 0.19**

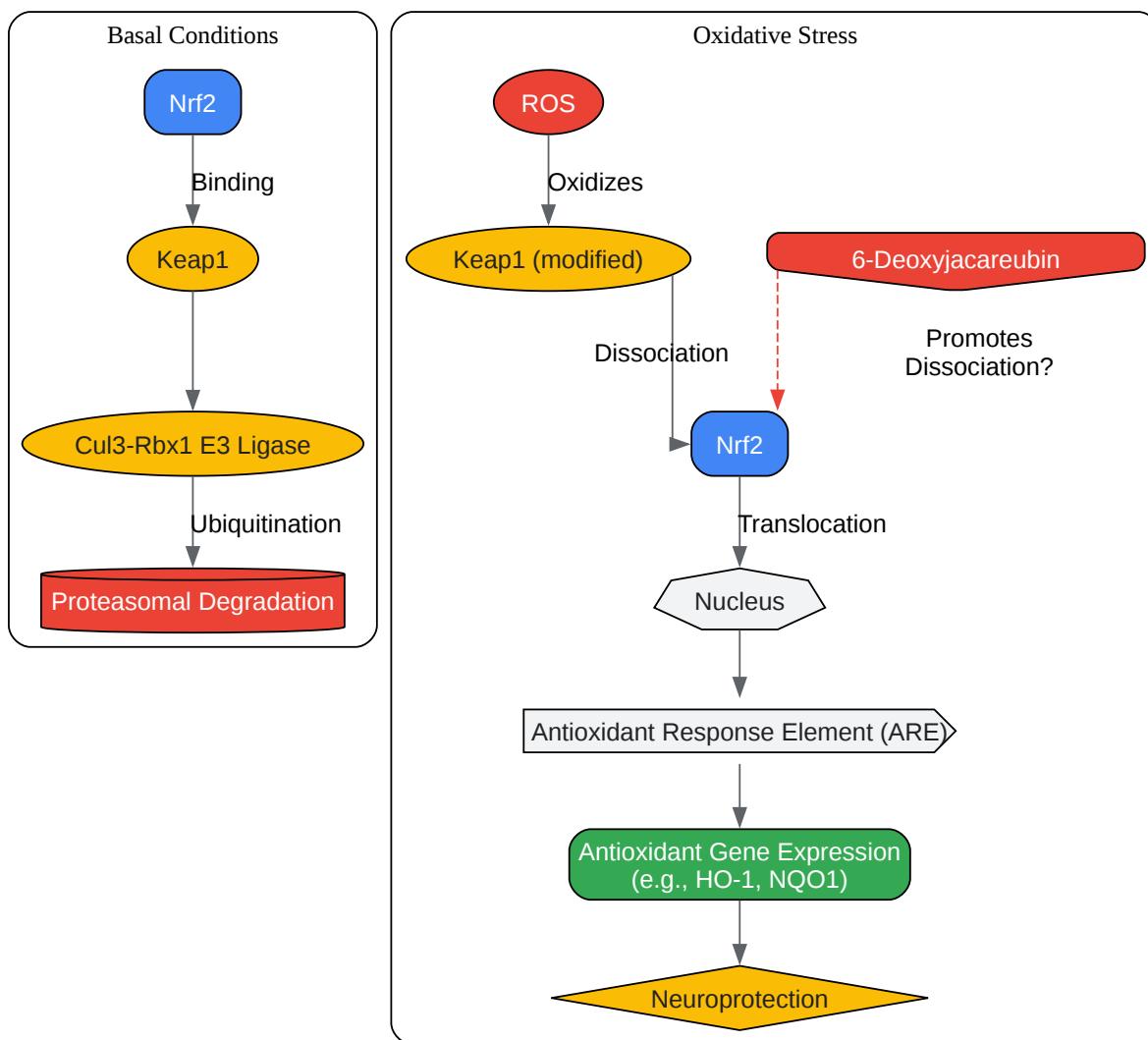
***p < 0.001, **p < 0.01, *p < 0.05 compared to WT + Vehicle or as indicated. Data are presented as mean ± SEM. A.U. = Arbitrary Units.

Mandatory Visualizations

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Caption: Experimental workflow for evaluating **6-Deoxyjacareubin** in a mouse model of ALS.



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References

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- 2. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
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